

# Mixogen: Deconstructing a Combination Hormone Therapy

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Mixogen
CAS No.:	62963-82-0
Cat. No.:	B1230609

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A technical overview of the components, mechanisms of action, and therapeutic applications of the pharmaceutical preparation known as **Mixogen**.

## Introduction:

The term "**Mixogen**" refers not to a single novel chemical entity, but rather to a brand name for pharmaceutical products containing a combination of estrogenic and androgenic hormones. These preparations are primarily utilized in hormone replacement therapy (HRT) to alleviate symptoms associated with menopause. This guide provides a technical overview of the constituent compounds within **Mixogen**, their established mechanisms of action, and their clinical applications. Due to the nature of **Mixogen** as a combination of well-established hormones, this document will focus on the properties of its individual components rather than a "discovery and synthesis" narrative of a singular "**Mixogen** compound."

## I. Composition of Mixogen Formulations

**Mixogen** is available in both tablet and injectable formulations, with variations in the specific hormonal agents used.

Table 1: Composition of Common **Mixogen** Formulations

Formulation	Estrogenic Component	Androgenic Component
Mixogen Tablet	Ethinyl Estradiol (0.004 mg)[1] [2][3]	Methyltestosterone (3.6 mg)[1] [2][3]
Mixogen Injection	Oestradiol Benzoate (1 mg)[4]	Testosterone Isocaproate (40 mg)[4]
Oestradiol Phenylpropionate (4 mg)[4]	Testosterone Phenylpropionate (40 mg)[4]	
Testosterone Propionate (20 mg)[4]		

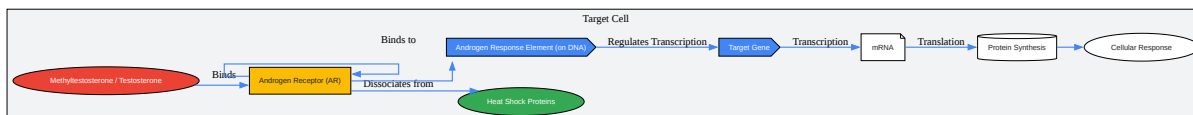
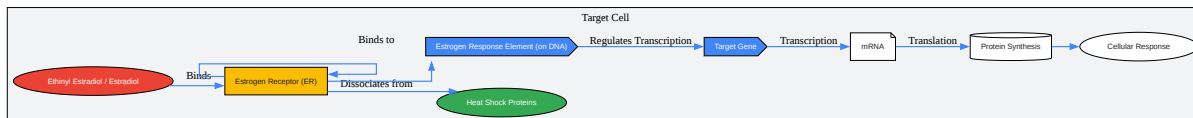
## II. Mechanism of Action

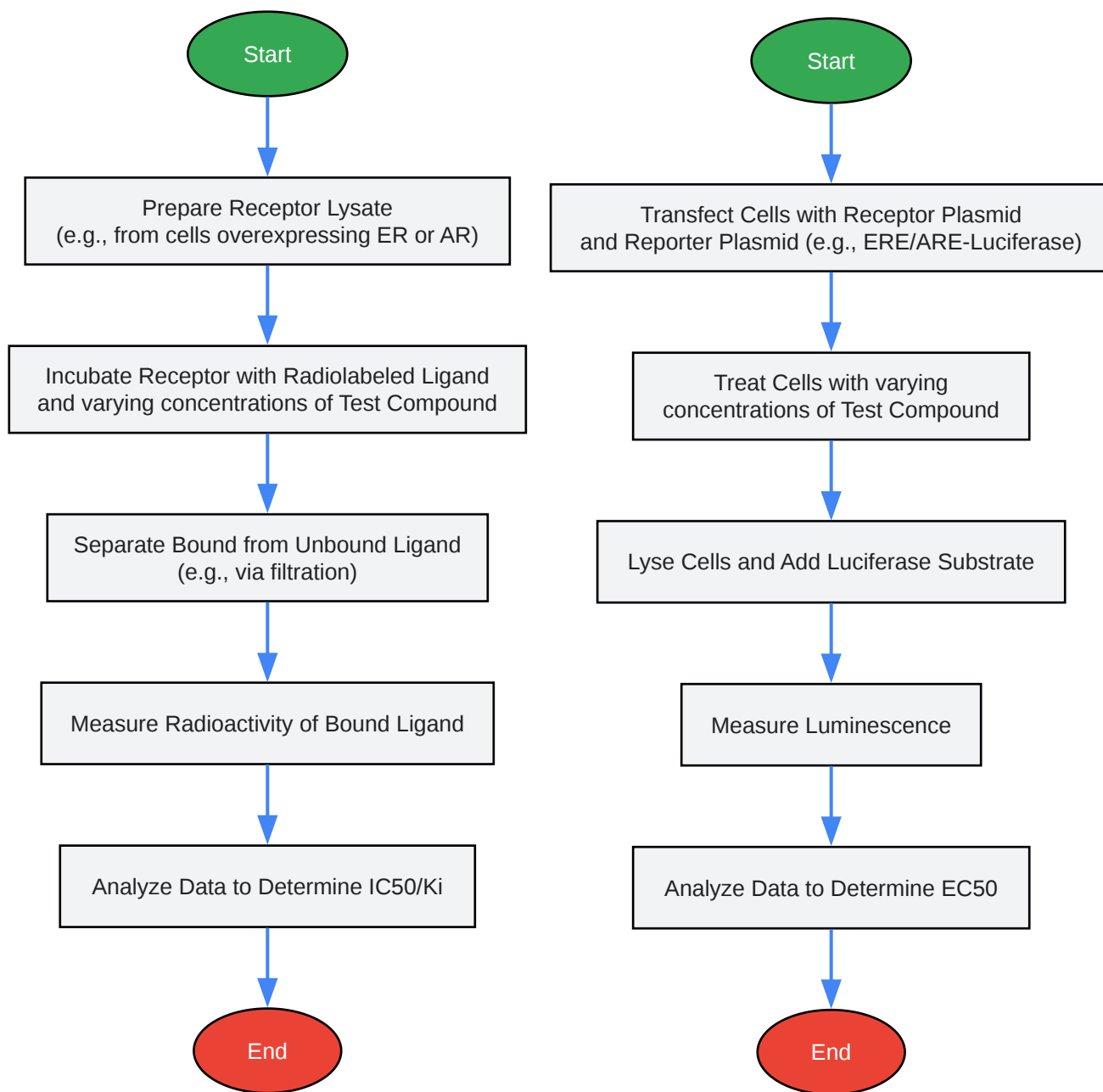
The therapeutic effects of **Mixogen** are derived from the synergistic actions of its estrogenic and androgenic components, which act on their respective nuclear hormone receptors to regulate gene expression.[5][6]

### A. Estrogenic Component (Ethinyl Estradiol / Oestradiol Esters)

Ethinyl estradiol, a synthetic estrogen, and the oestradiol esters found in the injectable formulation, are potent agonists of the estrogen receptors (ER $\alpha$  and ER $\beta$ ).

Signaling Pathway of Estrogenic Action:





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**References**

- [1. Mixogen Tablet: Uses, Side Effects, Price & Substitutes \[truemeds.in\]](#)
- [2. Buy Mixogen Tablet - MedPlus \[medplusmart.com\]](#)
- [3. Mixogen Tablet | Uses, Side Effects, Price | Apollo Pharmacy \[apollopharmacy.in\]](#)
- [4. MIXOGEN INJECTION\\_Man-made form of the female hormone oestrogen. \[medsplan.com\]](#)
- [5. The mechanism of action of steroid hormones: a new twist to an old tale - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Mechanisms of action of estrogen and progesterone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Mixogen: Deconstructing a Combination Hormone Therapy\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1230609/docs#mixogen-deconstructing-a-combination-hormone-therapy\]](#)

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